

Application Notes: Preparation and Use of Streptomycin Sulfate Stock Solution

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Compound of Interest

Compound Name: Streptomycin (sulfate)

Cat. No.: B15967514

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Introduction

Streptomycin, an aminoglycoside antibiotic derived from the bacterium *Streptomyces griseus*, is a vital tool in research and drug development for preventing bacterial contamination.[1] Its sulfate salt is a white, odorless, hygroscopic powder that is freely soluble in water.[1][2] Streptomycin is particularly effective against most Gram-negative and some Gram-positive bacteria.[1] Its mechanism of action involves binding to the 16S rRNA of the bacterial 30S ribosomal subunit, which interferes with the binding of formyl-methionyl-tRNA.[3][4] This action leads to codon misreading, inhibition of protein synthesis, and ultimately, bacterial cell death.[3]

In laboratory settings, streptomycin sulfate is most commonly used as a component of antibiotic cocktails, often combined with penicillin, to prevent bacterial contamination in eukaryotic cell cultures.[3][5] It is also utilized as a selective agent in molecular biology applications for bacteria that have been engineered to carry the *aadA* resistance gene.[3]

Quantitative Data Summary

For ease of reference, the key physical, chemical, and biological parameters for streptomycin sulfate are summarized in the table below.

Parameter	Value	References
Molecular Formula	$(C_{21}H_{39}N_7O_{12})_2 \cdot 3H_2SO_4$	[6]
Molecular Weight	1457.40 g/mol	[6]
Appearance	White to off-white powder	[1][7]
Solubility (Water)	Freely soluble (≥ 100 mg/mL)	[1][8]
Solubility (Other)	DMSO (~2 mg/mL), Dimethylformamide (~13 mg/mL)	[9]
Storage (Powder)	2-8°C or -20°C, desiccated	[6][10]
Storage (Stock Solution)	-20°C (Recommended); 2-8°C (Short-term, up to 1 month)	[8][11]
Stability (Stock Solution)	3-12 months at -20°C	[8][11]
Working Concentration	Cell Culture: 25-100 µg/mL Gene Selection: 50-100 µg/mL	[3][5][12]

Experimental Protocol: Preparation of 50 mg/mL Streptomycin Sulfate Stock Solution

This protocol describes the preparation of a 50 mg/mL stock solution, which can be used as a 1000X concentrate for a final working concentration of 50 µg/mL in culture media.

Materials

- Streptomycin Sulfate powder (CAS No: 3810-74-0)
- Sterile, deionized, distilled, or Milli-Q water
- Sterile serological pipettes
- Sterile 15 mL or 50 mL conical tube
- Sterile 0.22 µm syringe filter

- Sterile syringe (size appropriate for the volume being filtered)
- Sterile, nuclease-free microcentrifuge tubes or cryovials for aliquoting

Safety Precautions

- Streptomycin sulfate is harmful if swallowed and may cause sensitization by inhalation and skin contact. It is suspected of damaging fertility or the unborn child.
- Always wear appropriate Personal Protective Equipment (PPE), including a lab coat, safety glasses, and gloves, when handling the powder and solutions.[\[13\]](#)[\[14\]](#)
- Handle the powder in a chemical fume hood or a well-ventilated area to avoid creating and inhaling dust.[\[15\]](#)[\[13\]](#)
- Consult the Safety Data Sheet (SDS) for complete safety information before starting.[\[10\]](#)[\[13\]](#)
[\[16\]](#)

Procedure

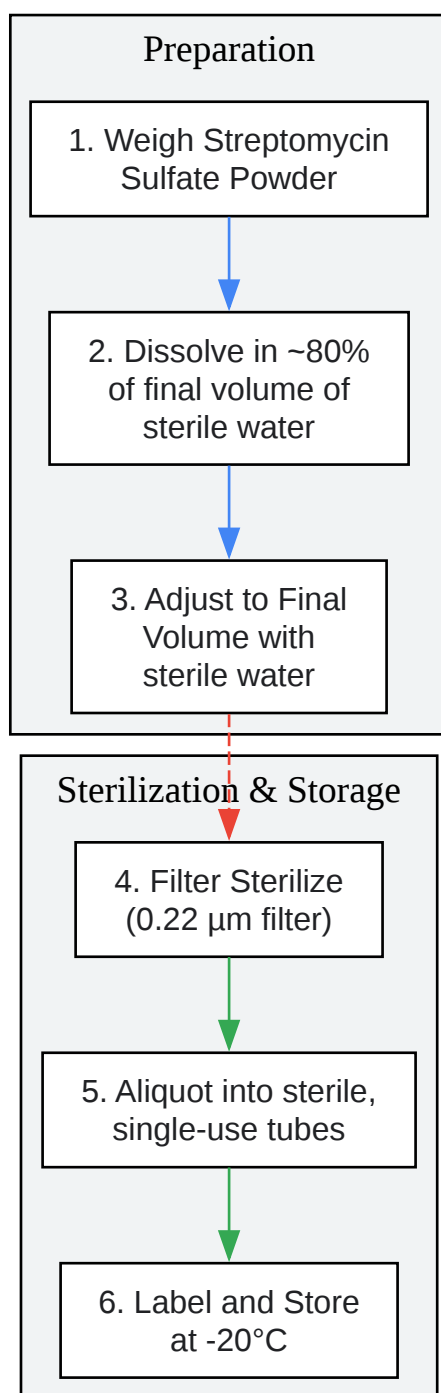
- Calculate and Weigh: In a chemical fume hood, carefully weigh the desired amount of streptomycin sulfate powder. To prepare 10 mL of a 50 mg/mL stock solution, weigh 500 mg of the powder.
- Dissolve: Aseptically transfer the powder into a sterile conical tube. Using a sterile serological pipette, add approximately 8 mL of sterile water to the tube.
- Mix: Cap the tube securely and mix by vortexing or inverting until the powder is completely dissolved.[\[4\]](#)
- Adjust Volume: Once fully dissolved, add sterile water to bring the final volume to 10 mL.[\[4\]](#) Mix the solution again to ensure homogeneity.
- Sterile Filtration: Draw the entire solution into a sterile syringe. Attach a sterile 0.22 μm syringe filter to the syringe tip.[\[17\]](#)
- Dispense and Aliquot: Carefully dispense the sterilized solution through the filter into a new sterile conical tube. To avoid repeated freeze-thaw cycles, which can degrade the antibiotic,

aliquot the stock solution into smaller, single-use volumes (e.g., 500 μ L) in sterile microcentrifuge tubes or cryovials.^{[4][8]}

- **Label and Store:** Clearly label each aliquot with the name of the reagent ("Streptomycin Sulfate"), the concentration (50 mg/mL), the date of preparation, and your initials.
- **Storage:** Store the aliquots at -20°C. The stock solution is stable for at least 3 to 12 months when stored properly.^{[8][11]}

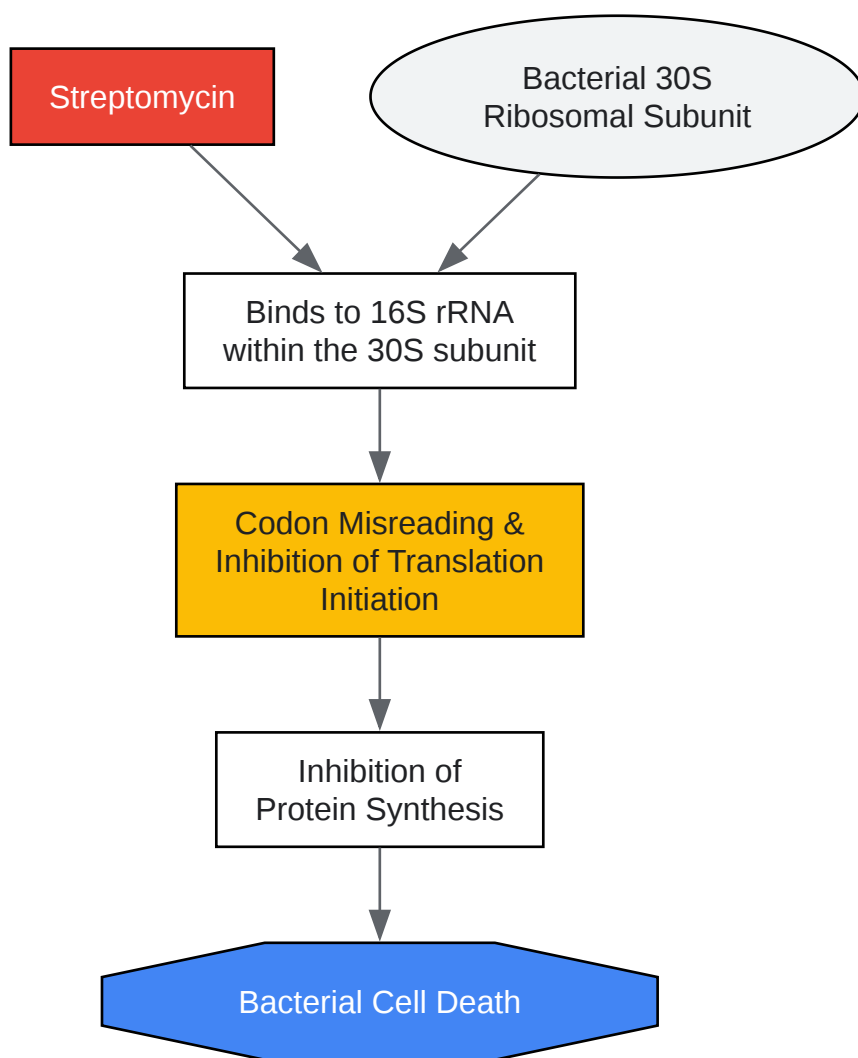
Workflow and Pathway Diagrams

The following diagrams illustrate the experimental workflow for preparing the stock solution and the mechanism of action of streptomycin.



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Caption: Workflow for preparing sterile streptomycin sulfate stock solution.



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Caption: Mechanism of action of Streptomycin in bacteria.

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References

- 1. Streptomycin sulfate | 3810-74-0 [[chemicalbook.com](https://www.chemicalbook.com)]

- [2. Streptomycin Sulfate | C42H84N14O36S3 | CID 19648 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [3. toku-e.com \[toku-e.com\]](#)
- [4. laboratorynotes.com \[laboratorynotes.com\]](#)
- [5. nbinno.com \[nbinno.com\]](#)
- [6. goldbio.com \[goldbio.com\]](#)
- [7. chembk.com \[chembk.com\]](#)
- [8. medchemexpress.com \[medchemexpress.com\]](#)
- [9. cdn.caymanchem.com \[cdn.caymanchem.com\]](#)
- [10. carlroth.com \[carlroth.com\]](#)
- [11. Streptomycin Stock Solution \[novoprolabs.com\]](#)
- [12. Streptomycin sulphate, 10 g, CAS No. 3810-74-0 | Antibiotics, -mycotics | Cell culture | Applications | Carl ROTH - International \[carlroth.com\]](#)
- [13. biobasic-asia.com \[biobasic-asia.com\]](#)
- [14. assets.greenbook.net \[assets.greenbook.net\]](#)
- [15. duchefa-biochemie.com \[duchefa-biochemie.com\]](#)
- [16. fishersci.com \[fishersci.com\]](#)
- [17. ibisci.com \[ibisci.com\]](#)
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